

In-Depth Technical Guide to the multi N/C 2300 TOC/TNb Analyzer

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Compound of Interest

Compound Name: NC 2300

Cat. No.: B1682202

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For researchers, scientists, and drug development professionals demanding precision and reliability in Total Organic Carbon (TOC) and Total Nitrogen (TNb) analysis, the Analytik Jena multi N/C 2300 series offers a robust and versatile solution. This guide provides a comprehensive overview of the instrument's specifications, experimental protocols, and core technologies, empowering users to maximize its analytical capabilities. The multi N/C 2300 is particularly adept at handling particle-rich and small-volume samples, making it a valuable tool in environmental monitoring, pharmaceutical quality control, and diverse research applications. [\[1\]\[2\]](#)

Core Principles and Technology

The multi N/C 2300 operates on the principle of high-temperature catalytic combustion.[\[3\]\[4\]](#) Liquid or solid samples are introduced into a high-temperature furnace (up to 950°C) where organic compounds are completely oxidized to carbon dioxide (CO₂) in the presence of a catalyst.[\[3\]](#) The resulting CO₂ is then detected by a highly sensitive, wide-range Focus Radiation Non-Dispersive Infrared (NDIR) detector.[\[1\]\[5\]](#) For total nitrogen analysis, nitrogen-containing compounds are converted to nitrogen oxides, which are subsequently detected by either a chemiluminescence detector (CLD) or an electrochemical detector (ChD).[\[1\]\[3\]](#)

A key feature of the multi N/C 2300 is its septum-free direct injection system, which allows for the analysis of particle-containing samples without the risk of blockage or carryover.[\[1\]\[2\]](#) This, combined with a microliter syringe, enables precise dosing of sample volumes ranging from 10 to 500 µL.[\[2\]\[3\]](#)

Quantitative Specifications

The following tables summarize the key performance specifications of the multi N/C 2300 series.

Table 1: General System Specifications

Parameter	Specification
Digestion Principle	Catalytic high-temperature combustion (up to 950°C)[3]
Sample Introduction	Septum-free direct injection[1]
Injection Volume	10 - 500 µL[3]
Analysis Time	3 - 5 minutes[1][6]
Gas Supply	Oxygen 4.5 or synthetic air (CO ₂ <1 ppm, hydrocarbons <0.5 ppm)[1][6]
Dimensions (W x D x H)	513 x 547 x 464 mm[3]
Weight (Basic Device)	21 kg[3]

Table 2: TOC Analysis Performance

Parameter	Specification
Detector	Focus Radiation NDIR[1][5]
Measurement Range	0 - 30,000 mg/L TOC[1][3]
Detection Limit	50 µg/L[1]
Precision (RSD)	1 - 2 %[1]
Parameters Measured	TC, TIC, TOC, DOC, NPOC, NPOCplus[1]

Table 3: TNb Analysis Performance

Parameter	Chemiluminescence Detector (CLD)	Electrochemical Detector (ChD)
Measurement Range	0 - 200 mg/L[3]	0 - 100 mg/L[3]
Precision (RSD)	2 - 3%	2 - 3%

Experimental Workflow and Protocols

The analytical process of the multi N/C 2300 follows a streamlined workflow, from sample preparation to data analysis. The instrument's software, multiWin pro, provides intuitive control and data evaluation, with features like automatic calibration and result reporting.[1][3]



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General experimental workflow for the multi N/C 2300.

Standard Operating Procedure Outline

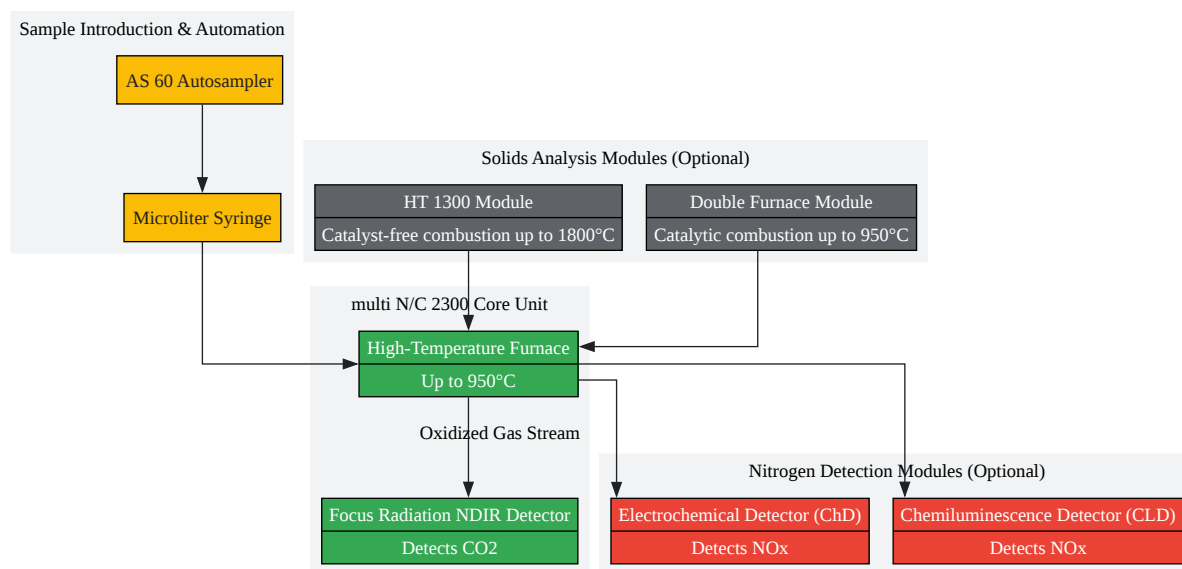
A typical experimental protocol for TOC analysis using the multi N/C 2300 involves the following steps. This procedure is based on established international standards with which the instrument complies, such as ISO 20236, EN 1484, and ASTM D7573.[1][7]

- Instrument Preparation and Calibration:
 - Ensure the carrier gas supply (Oxygen 4.5 or synthetic air) meets the purity requirements. [1][6]
 - Perform a system leak test using the multiWin pro software.

- Calibrate the instrument using certified standard solutions of potassium hydrogen phthalate for TOC and a suitable nitrogen standard for TNb. The "Easy Cal" function allows for multi-point calibration from a single stock solution.[\[1\]](#)
- Sample Preparation:
 - For liquid samples, ensure they are homogeneous. If necessary, use the magnetic stirring capabilities of the autosampler.[\[1\]](#)
 - For Non-Purgeable Organic Carbon (NPOC) analysis, samples are automatically acidified and purged by the autosampler to remove inorganic carbon.[\[1\]](#)
 - For solid samples, weigh an appropriate amount (up to 3 g) into a ceramic boat. No complex sample preparation like milling is typically required.[\[1\]](#)[\[2\]](#)
- Sequence Setup and Execution:
 - Set up the measurement sequence in the multiWin pro software, defining sample IDs, measurement methods (TOC, NPOC, TNb), and the number of replicates.
 - Place the prepared sample vials or boats in the appropriate autosampler rack.
 - Start the automated analysis sequence.
- Data Analysis and Reporting:
 - The multiWin pro software automatically calculates the concentration of the target analytes based on the calibration.
 - Review the results, including statistical data such as mean and relative standard deviation.
 - Generate a comprehensive report in various formats (e.g., PDF, CSV). The software also offers conversion functions to estimate parameters like Chemical Oxygen Demand (COD) and Biological Oxygen Demand (BOD) from TOC results.[\[1\]](#)

System Components and Logical Relationships

The multi N/C 2300 is a modular system that can be configured with various components to suit specific analytical needs.



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Key components and their relationships in the multi N/C 2300 system.

The modular design of the multi N/C 2300 series, including options for different nitrogen detectors and solids analysis modules like the HT 1300 for catalyst-free high-temperature combustion, provides significant flexibility for a wide range of applications.[1][3] The multi N/C 2300 duo model comes pre-configured for fully automated analysis of both liquid and solid samples.[3] For dedicated high-throughput nitrogen analysis, particularly for total protein


determination in aqueous solutions, the multi N/C 2300 N model is available, equipped with a CLD detector as standard.[1][3]

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